

Personal protective equipment for handling 5-Iododecane

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Compound of Interest

Compound Name: 5-Iododecane

Cat. No.: B15454355

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Essential Safety and Handling Guide for 5-Iododecane

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Iododecane**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Safety Data

5-Iododecane is a chemical that requires careful handling due to its potential health hazards. It is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.^[1]^[2] It is also sensitive to light.^[1]^[3]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C10 H21 I	^[1]
CAS Number	2050-77-3	^[1]
Appearance	Light yellow liquid	^[1]
Flash Point	96 °C / 204.8 °F	^[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **5-Iododecane** to prevent skin, eye, and respiratory exposure.

PPE Category	Required Equipment	Specifications and Best Practices
Eye Protection	Chemical splash goggles or a face shield.	Must meet ANSI Z.87.1 1989 standard. A face shield should be worn over safety glasses when there is a risk of splashing. [3] [4]
Hand Protection	Chemical-resistant gloves.	Disposable nitrile gloves offer broad short-term protection. [4] Always inspect gloves before use and remove them carefully to avoid skin contamination. [1] For prolonged contact, consult the glove manufacturer's chemical resistance guide.
Skin and Body Protection	Long-sleeved laboratory coat.	A Nomex® lab coat with cotton clothing underneath is recommended. The lab coat should be fully buttoned to cover as much skin as possible. [4]
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if working in a poorly ventilated space.	Engineering controls, such as fume hoods, should be the primary method of exposure control. [3] [4]
Footwear	Closed-toe, closed-heel shoes.	Shoes must cover the entire foot. [4]

Operational Plan: Safe Handling and Disposal

Handling Procedures:

- Preparation: Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[3\]](#)
- Ventilation: All handling of **5-Iododecane** must be performed in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Personal Protective Equipment: Don the required PPE as outlined in the table above before handling the chemical.
- Dispensing: Avoid generating mists or vapors.[\[2\]](#)
- Storage: Keep the container tightly closed and store it in a cool, dry, and well-ventilated place, protected from direct sunlight.[\[1\]](#)[\[3\]](#) Incompatible materials to avoid during storage and handling include strong oxidizing agents and strong bases.[\[1\]](#)[\[3\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[2\]](#) Contaminated clothing should be removed and washed before reuse.[\[1\]](#)

Disposal Plan: Waste from **5-Iododecane** is classified as hazardous and must be disposed of accordingly.[\[1\]](#)

- Waste Collection: Collect waste in a suitable, closed, and properly labeled container.[\[1\]](#)
- Disposal Route: Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#) Do not empty into drains.[\[1\]](#) Consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal requirements.[\[3\]](#)

Emergency Procedures

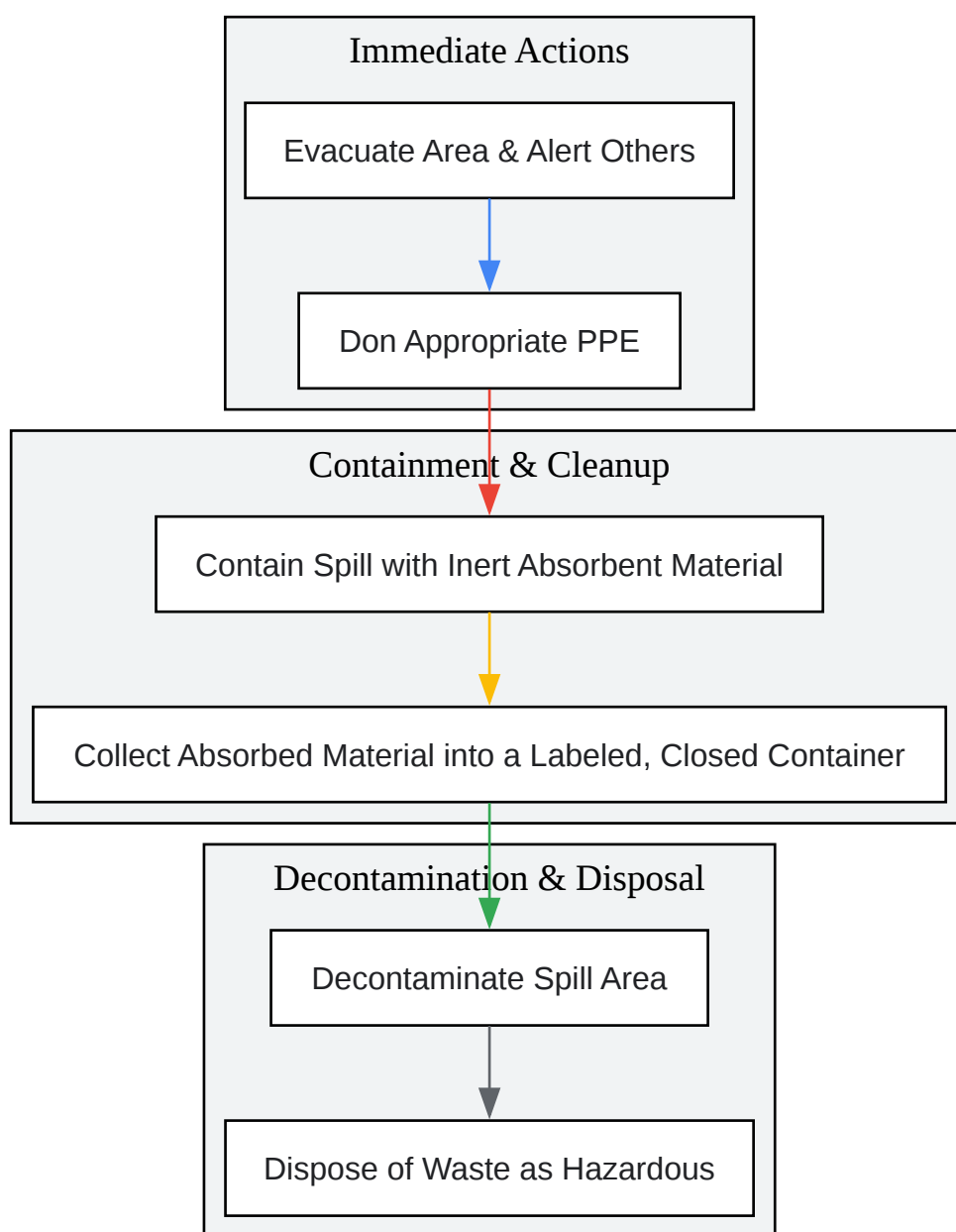
Exposure Response:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[\[1\]](#)[\[3\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][3]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek immediate medical attention.[1][3][5]

Spill Response Workflow

The following diagram outlines the procedural steps for responding to a **5-Iododecane** spill.



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Caption: Workflow for handling a chemical spill.

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